

Preparation of Vanoxerine Dihydrochloride Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: *Vanoxerine dihydrochloride*

Cat. No.: *B1682825*

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Abstract

Vanoxerine dihydrochloride, also known as GBR 12909 dihydrochloride, is a potent and selective dopamine reuptake inhibitor (DRI) widely utilized in neuroscience research.[1][2] It binds to the dopamine transporter (DAT), effectively blocking the reuptake of dopamine from the synaptic cleft.[3][4] This protocol provides detailed instructions for the preparation of **Vanoxerine dihydrochloride** stock solutions, ensuring accurate and reproducible experimental outcomes.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Vanoxerine dihydrochloride** is essential for its proper handling and use in experimental settings.

Property	Value	Source
Molecular Weight	523.49 g/mol	[5] [6] [7] [8] [9]
Molecular Formula	C ₂₈ H ₃₄ Cl ₂ F ₂ N ₂ O	[5]
Appearance	White to off-white solid	[5] [7]
Purity	≥98%	[5] [7]
CAS Number	67469-78-7	[5] [7] [8] [9]

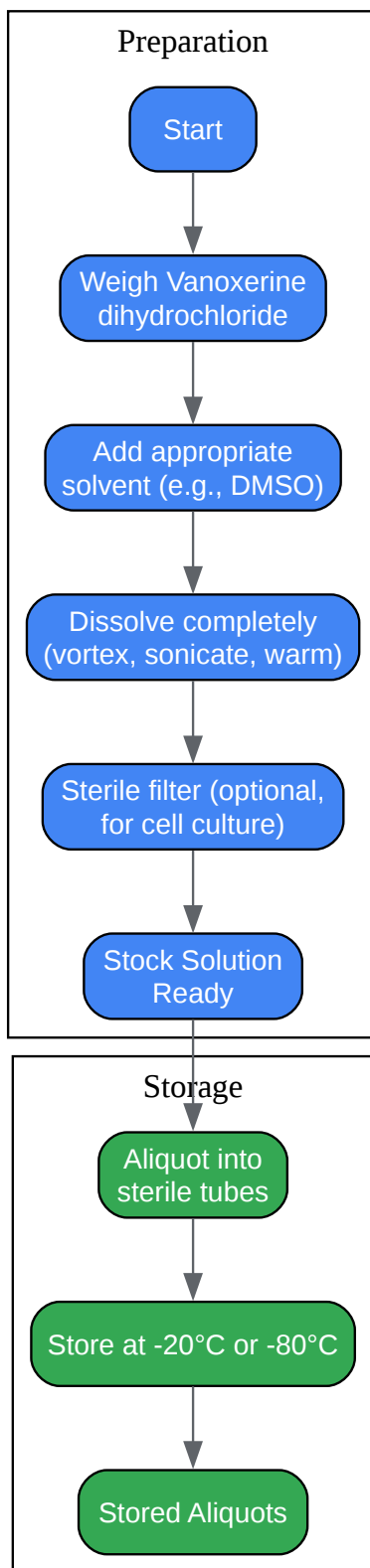
Solubility Data

The choice of solvent is critical for the preparation of a stable and effective stock solution. The solubility of **Vanoxerine dihydrochloride** in common laboratory solvents is summarized below.

Solvent	Solubility	Notes	Source
DMSO	≥15.4 mg/mL	Sonication may be required.	[9]
50 mg/mL	Fresh, moisture-free DMSO is recommended.	[6]	
8 mg/mL	-	[1]	
Water	≥7.59 mg/mL	Sonication may be required.	[9]
25 mM	Gentle warming is recommended.	[10]	
Ethanol	Insoluble	-	[9]

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing a **Vanoxerine dihydrochloride** stock solution.



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Caption: Workflow for **Vanoxerine Dihydrochloride** Stock Solution Preparation.

Experimental Protocol: Preparation of a 10 mM Vanoxerine Dihydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Vanoxerine dihydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- **Vanoxerine dihydrochloride** (purity $\geq 98\%$)
- Anhydrous/molecular sieve-treated DMSO
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Spatula
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)
- Pipettes and sterile filter tips
- 0.22 μm syringe filter (optional, for sterile applications)

Protocol

- Calculate the required mass:

- To prepare 1 mL of a 10 mM stock solution, the required mass of **Vanoxerine dihydrochloride** is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 523.49 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 5.23 \text{ mg}$
- Weigh the compound:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh 5.23 mg of **Vanoxerine dihydrochloride** into the tube.
- Dissolve the compound:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
 - Vortex the tube thoroughly until the solid is completely dissolved.
 - If necessary, sonicate the solution for a few minutes or gently warm it in a water bath to aid dissolution.^{[9][10]} Ensure the solution is clear before proceeding.
- Sterile filtration (optional):
 - For applications requiring sterile conditions, such as cell culture, filter the stock solution through a 0.22 μm syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.^{[6][11]}
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[6][12]}
 - When ready to use, thaw an aliquot at room temperature and ensure it is completely dissolved before further dilution into your experimental medium.

Stability and Storage Recommendations

Proper storage is crucial to maintain the integrity of **Vanoxerine dihydrochloride** and its stock solutions.

Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	2-3 years	[5][6]
Room Temperature	Desiccate	[7][10]	
Stock Solution in DMSO	-20°C	1 month	[6][10][11][12]
-80°C	6 months - 1 year	[6][12]	

Note: It is recommended to prepare fresh solutions on the day of use whenever possible.[10] [11] If storing solutions, ensure they are tightly sealed to prevent moisture absorption and degradation.[12] Before use, allow the product to equilibrate to room temperature for at least one hour prior to opening the vial.[11]

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